

Introduction: The Critical Role of the Active Metabolite

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Compound of Interest

Compound Name: *N*-Demethylivabradine

CAS No.: 215935-23-2

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Ivabradine is a cornerstone therapy for reducing the risk of hospitalization in patients with stable, symptomatic chronic heart failure.[1][2] It functions by selectively inhibiting the If current in the sinoatrial node, thereby reducing heart rate without impacting myocardial contractility or ventricular repolarization.[3][4] However, the pharmacological narrative of ivabradine is incomplete without a thorough understanding of its principal and sole active metabolite, **N-Demethylivabradine**, also known as S-18982.[5][6]

In drug development, the principle of metabolite safety testing is paramount. When a metabolite is pharmacologically active and present at significant concentrations in circulation, its properties must be characterized as rigorously as the parent compound. **N-Demethylivabradine** is formed extensively via CYP3A4-mediated metabolism in the liver and intestines and circulates at approximately 40% of the concentration of ivabradine.[1][4] Crucially, it is reported to be equipotent to its parent drug.[2][3] This makes its independent characterization not just a regulatory requirement, but a scientific necessity to fully comprehend the drug's overall efficacy, safety profile, and potential for drug-drug interactions (DDIs).

This guide provides a comprehensive technical overview of the essential in vitro and in vivo studies required to fully characterize **N-Demethylivabradine**. We will move from foundational

biochemical and safety assays to complex pharmacokinetic assessments in preclinical models, explaining the causality behind each experimental choice.

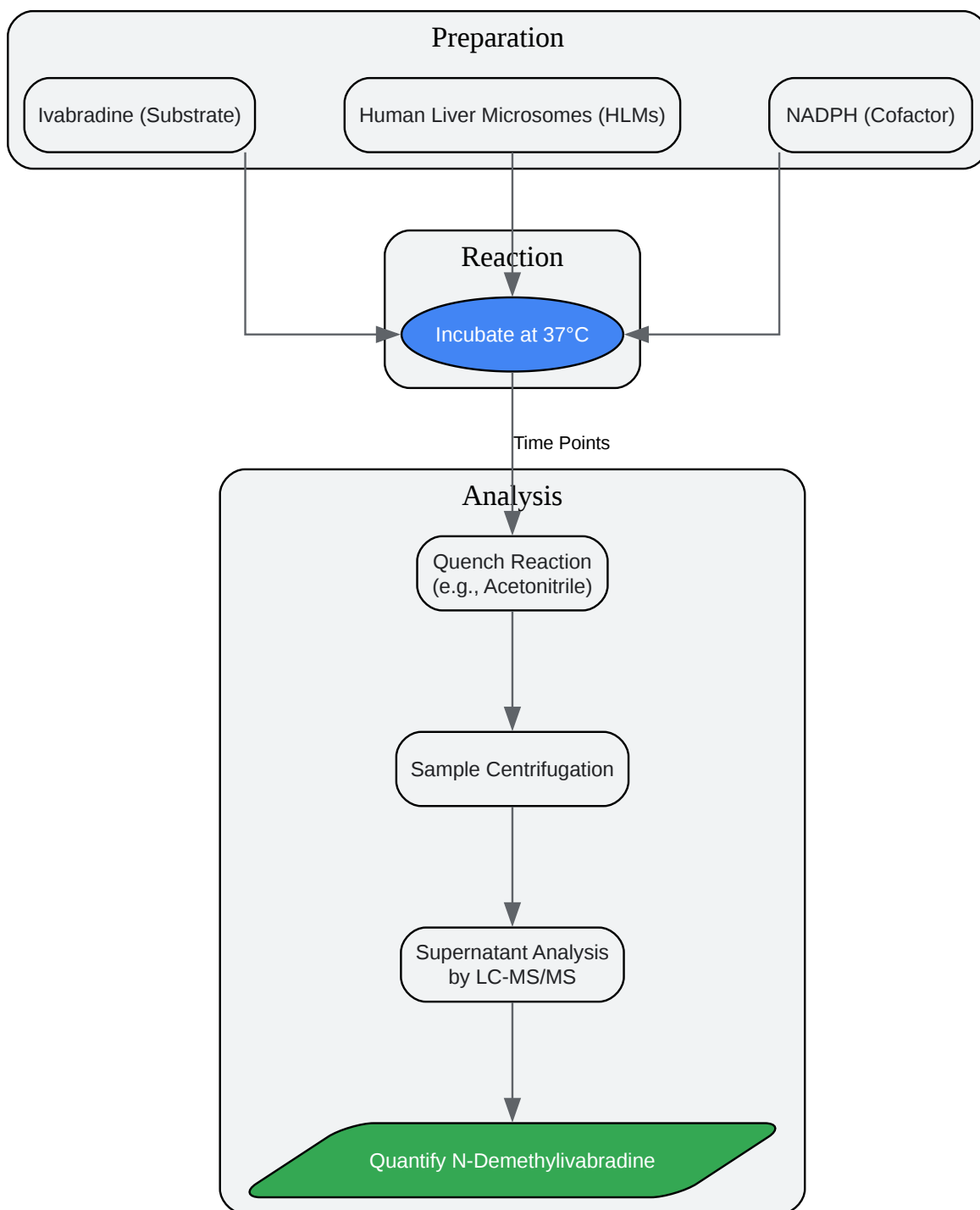
Part 1: In Vitro Characterization of N-Demethylivabradine

The objective of in vitro characterization is to understand the metabolite's fundamental properties in a controlled environment. This includes confirming its formation, quantifying its pharmacological activity, and assessing its potential for off-target liabilities.

Section 1.1: Metabolic Pathway Elucidation and Enzyme Kinetics

Causality: Before studying a metabolite, one must first confirm its origin. The primary goal here is to demonstrate that **N-Demethylivabradine** is indeed a product of ivabradine metabolism and to identify the specific cytochrome P450 (CYP) isozymes responsible. This knowledge is fundamental for predicting how other drugs (CYP inhibitors or inducers) might alter the plasma concentrations of both the parent drug and its active metabolite, thereby affecting clinical outcomes.^[4]^[5]

The following diagram outlines the standard workflow for an in vitro metabolism study using human liver microsomes (HLMs).



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Caption: Workflow for in vitro metabolism of ivabradine.

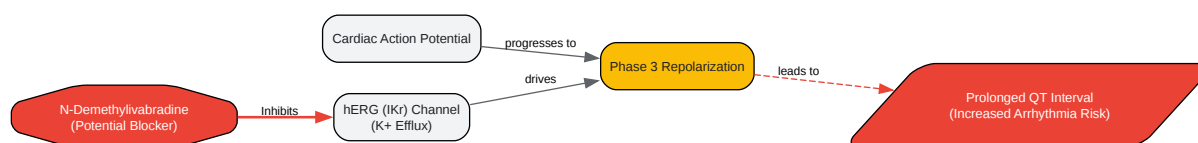
This protocol serves to identify the primary CYP enzymes metabolizing ivabradine to **N-Demethylivabradine**.

- Reagent Preparation:
 - Prepare a stock solution of ivabradine in a suitable solvent (e.g., DMSO).
 - Thaw pooled Human Liver Microsomes (HLMs) on ice.
 - Prepare a 100 mM potassium phosphate buffer (pH 7.4).
 - Prepare a NADPH regenerating system (e.g., NADP⁺, glucose-6-phosphate, and G6P dehydrogenase) or a stock solution of NADPH.
 - Prepare stock solutions of selective CYP inhibitors (e.g., Ketoconazole for CYP3A4).
- Incubation Setup (96-well plate):
 - To each well, add the phosphate buffer.
 - Add HLM suspension to a final protein concentration of 0.5 mg/mL.
 - Add ivabradine to a final concentration near its K_m (if known) or a standard concentration (e.g., 1 μ M).
 - For inhibition assays: Pre-incubate the HLM mixture with a selective CYP inhibitor for 10-15 minutes at 37°C before adding the substrate.
- Reaction Initiation and Termination:
 - Initiate the metabolic reaction by adding the NADPH solution.
 - Incubate the plate at 37°C with gentle shaking.
 - At specified time points (e.g., 0, 5, 15, 30, 60 minutes), terminate the reaction by adding 2-3 volumes of ice-cold acetonitrile containing an internal standard (e.g., diazepam).^[7]
- Sample Processing and Analysis:

- Centrifuge the plate at 4,000 x g for 15 minutes to pellet the precipitated protein.
- Transfer the supernatant to a new plate for analysis.
- Quantify the formation of **N-Demethylivabradine** using a validated LC-MS/MS method (see Part 2.2).
- Data Interpretation: The rate of metabolite formation is calculated from the linear portion of the concentration-time curve. A significant reduction in the formation rate in the presence of a specific inhibitor (e.g., >80% inhibition by ketoconazole) confirms the dominant role of that enzyme (CYP3A4) in the N-demethylation of ivabradine.[4][8]

Section 1.2: Off-Target Safety Assessment: hERG Channel Inhibition

Causality: The human Ether-à-go-go-Related Gene (hERG) encodes a potassium ion channel crucial for cardiac repolarization.[9] Blockade of this channel is a primary cause of drug-induced QT interval prolongation, which can lead to fatal arrhythmias like Torsades de Pointes. Ivabradine itself is known to inhibit the hERG channel with an IC50 in the low micromolar range.[10][11] Therefore, it is a critical safety requirement to determine if **N-Demethylivabradine**, as an equipotent and prevalent metabolite, also possesses hERG-blocking activity.



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Caption: The role of hERG in cardiac repolarization and potential drug-induced blockade.

This protocol uses a high-throughput automated system to efficiently determine the IC50 of **N-Demethylivabradine** on the hERG channel.

- Cell Culture:
 - Use a stable cell line heterologously expressing the hERG channel (e.g., HEK293 or CHO cells).
 - Culture cells to 70-90% confluency under standard conditions (37°C, 5% CO₂).
- Assay Preparation:
 - Prepare extracellular and intracellular solutions with appropriate ionic compositions for isolating the hERG current.
 - Prepare serial dilutions of **N-Demethylivabradine** from a high-concentration stock. The concentration range should bracket the expected therapeutic plasma concentrations. A typical range is 0.01 µM to 30 µM.
 - Prepare a positive control (e.g., E-4031 or dofetilide) to validate assay sensitivity.[\[12\]](#)
- Automated Patch-Clamp Procedure (e.g., QPatch):
 - Harvest and suspend the cells for introduction into the automated system.
 - The system will automatically establish whole-cell patch-clamp configurations.
 - Apply a specific voltage-clamp protocol to elicit the hERG current. A typical protocol involves a depolarization step (e.g., to +20 mV) to activate and inactivate the channels, followed by a repolarization step (e.g., to -50 mV) where the characteristic "tail current" is measured.
 - Record baseline currents in the vehicle control solution.
 - Apply increasing concentrations of **N-Demethylivabradine**, allowing for steady-state inhibition to be reached at each concentration (typically 3-5 minutes).
- Data Analysis:
 - Measure the peak tail current amplitude at each concentration.

- Normalize the data to the baseline (vehicle) current.
- Fit the concentration-response data to a four-parameter Hill equation to determine the IC50 value and Hill slope (nH).[10]

A key outcome is the therapeutic index, comparing the potency at the desired target (If/HCN4) versus the off-target (hERG). A larger ratio indicates a better safety profile.

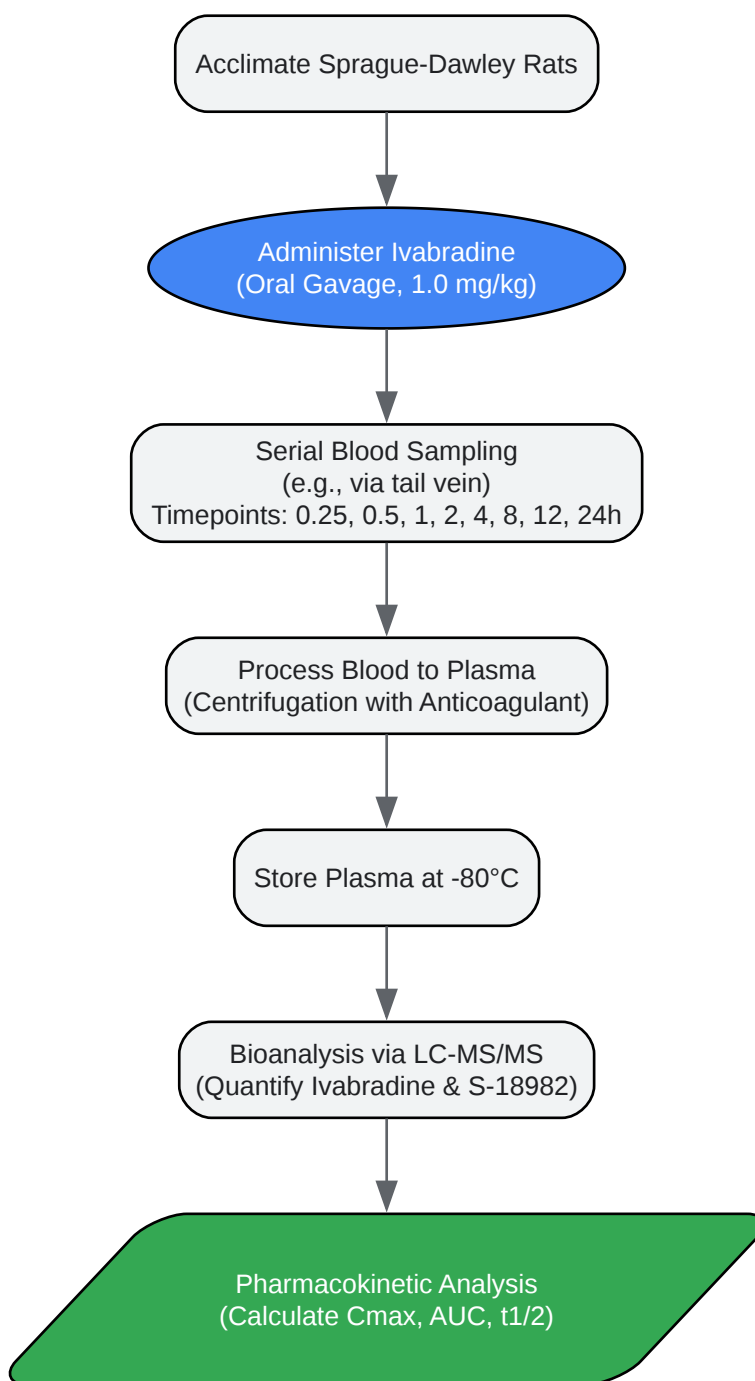
Compound	On-Target Potency (IC50, HCN4)	Off-Target Potency (IC50, hERG)	Therapeutic Index (hERG IC50 / HCN4 IC50)
Ivabradine	~2-3 μ M	~2.07 μ M[10][11]	~1
N-Demethylivabradine	To be determined	To be determined	To be determined

Part 2: In Vivo Evaluation of N-Demethylivabradine

In vivo studies are essential to understand how **N-Demethylivabradine** behaves within a complex biological system, providing critical data on its pharmacokinetic profile and exposure relative to the parent drug.

Section 2.1: Pharmacokinetic (PK) Studies in Preclinical Models

Causality: The therapeutic and toxic effects of a drug are driven by its concentration at the site of action, which is directly related to its plasma concentration over time. A preclinical pharmacokinetic study is performed to determine the key parameters of absorption, distribution, metabolism, and excretion (ADME). For a metabolite, this involves administering the parent drug and tracking the appearance and disappearance of both the parent and the metabolite in circulation. This data is vital for human dose prediction and for contextualizing toxicology findings.



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Caption: Workflow for a typical rodent pharmacokinetic study.

This protocol is based on published methodologies for assessing ivabradine and its metabolite.
[8]

- Animal Husbandry:

- Use male Sprague-Dawley rats (e.g., 200-250g).
- House animals under standard conditions with a 12-hour light/dark cycle and access to food and water ad libitum.
- Fast animals overnight before dosing.
- Dosing and Sampling:
 - Administer ivabradine via oral gavage at a defined dose (e.g., 1.0 mg/kg).[8]
 - Collect blood samples (~100-150 µL) at predetermined time points (e.g., pre-dose, 0.25, 0.5, 1, 2, 4, 8, 12, and 24 hours post-dose) into tubes containing an anticoagulant (e.g., K2EDTA).
- Plasma Preparation:
 - Immediately following collection, centrifuge the blood samples at approximately 2,000 x g for 10 minutes at 4°C.
 - Harvest the supernatant (plasma) and transfer it to clearly labeled cryovials.
 - Store plasma samples at -80°C until bioanalysis.
- Data Analysis:
 - Use bioanalytical data (plasma concentration vs. time) to calculate key pharmacokinetic parameters for both ivabradine and **N-Demethylivabradine** using non-compartmental analysis software (e.g., Phoenix WinNonlin).
 - Key parameters include: C_{max} (peak concentration), T_{max} (time to peak concentration), AUC(0-t) (area under the curve), and t_{1/2} (elimination half-life).

The following table summarizes representative pharmacokinetic parameters in humans after a single oral dose, illustrating the relationship between the parent drug and its active metabolite.

Parameter	Ivabradine	N-Demethylivabradine (S-18982)	Reference
Tmax (h)	~1.0 (fasting)	~1.0	[5][13]
Cmax (ng/mL)	~22.6	~8.6	[7] (Derived from graph)
AUC(0-48h) (ng·h/mL)	~122.7	~152.6	[7] (Derived from graph)
t1/2 (h)	~6	~9.6-11	[3][7]
Metabolite/Parent AUC Ratio	-	~1.24	Calculated from [7]

Section 2.2: Bioanalytical Method for Quantitation in Biological Matrices

Causality: Accurate and reliable quantification of drug and metabolite concentrations in biological fluids is the foundation of pharmacokinetics. A robust bioanalytical method must be developed and validated to ensure it is sensitive enough to detect low concentrations, selective enough to distinguish the analytes from endogenous matrix components, and precise across the entire calibration range. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for this purpose due to its superior sensitivity and specificity. [8][14]

This method is adapted from validated and published procedures. [7][14]

- Sample Preparation (Liquid-Liquid Extraction):
 - To 100 µL of plasma sample (or standard/QC), add 25 µL of an internal standard (IS) working solution (e.g., Diazepam).
 - Add 50 µL of 0.1 M NaOH to basify the sample.
 - Add 1 mL of an organic extraction solvent (e.g., ethyl acetate).

- Vortex for 5 minutes, then centrifuge at 12,000 x g for 10 minutes.
- Transfer the upper organic layer to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase and inject into the LC-MS/MS system.
- Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., Diamonsil C18, 150 mm x 4.6 mm, 5 µm).[14]
 - Mobile Phase: A mixture of methanol and 5 mM ammonium acetate buffer with 0.2% formic acid (e.g., 80:20 v/v).[14]
 - Flow Rate: 0.8 mL/min.
 - Column Temperature: 35°C.
- Tandem Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization, Positive (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions (m/z):
 - Ivabradine: 469.2 → 177.2[8]
 - **N-Demethylivabradine**: 455.2 → 262.2[8]
 - Diazepam (IS): 285.1 → 193.1 (representative)
 - Optimize instrument parameters such as capillary voltage, cone voltage, and collision energy for maximum signal intensity for each analyte.
- Method Validation: The method must be validated according to regulatory guidelines for linearity, accuracy, precision, selectivity, recovery, and stability. Linearity for plasma assays

should typically cover ranges like 0.1-100 ng/mL for ivabradine and 0.08-25 ng/mL for **N-Demethylivabradine**.^{[7][14]}

Conclusion and Future Directions

The comprehensive study of **N-Demethylivabradine** (S-18982) is indispensable for a complete understanding of ivabradine's clinical profile. The in vitro data confirms its origin from CYP3A4-mediated metabolism and allows for a quantitative assessment of its on-target activity and off-target safety liabilities, such as hERG inhibition.^{[5][10]} The in vivo studies provide the critical pharmacokinetic context, demonstrating its substantial systemic exposure relative to the parent drug.^[7]

Collectively, these studies confirm that **N-Demethylivabradine** is not an incidental byproduct but a major, equipotent contributor to the overall pharmacological effect of ivabradine. This knowledge directly informs clinical practice by highlighting the high potential for DDIs with potent CYP3A4 inhibitors and inducers, which can significantly alter the exposure of both active moieties.^[4]

Future research should focus on detailed pharmacodynamic studies in animal models of heart failure to directly compare the efficacy of **N-Demethylivabradine** to ivabradine. Furthermore, investigating the potential for differential tissue distribution between the parent and metabolite could yield deeper insights into the drug's mechanism of action and safety profile.

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